

# Application Notes: Utilizing JA397 to Interrogate CDK16 Function in Neuronal Cells

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## Compound of Interest

Compound Name: JA397

Cat. No.: B10862155

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## Introduction

Cyclin-dependent kinase 16 (CDK16), also known as PCTAIRE1, is a member of the TAIRE family of serine/threonine kinases.<sup>[1]</sup> While ubiquitously expressed, CDK16 is found at particularly high levels in the brain and terminally differentiated cells, where it plays a crucial role in key neuronal processes.<sup>[2][3]</sup> Emerging evidence highlights its involvement in neurite outgrowth, vesicle trafficking, and the regulation of synaptic transmission.<sup>[2][4][5]</sup> Dysregulation of CDK16 has been implicated in various neurological and developmental disorders, making it an attractive therapeutic target.<sup>[4]</sup>

**JA397** is a potent and selective chemical probe for the TAIRE family of kinases, which includes CDK14, CDK15, CDK16, CDK17, and CDK18.<sup>[1][6]</sup> Its utility in cell-based assays makes it an invaluable tool for elucidating the specific functions of these understudied kinases.<sup>[1]</sup> This document provides detailed application notes and protocols for using **JA397** to investigate the role of CDK16 in neuronal cells.

## Data Presentation

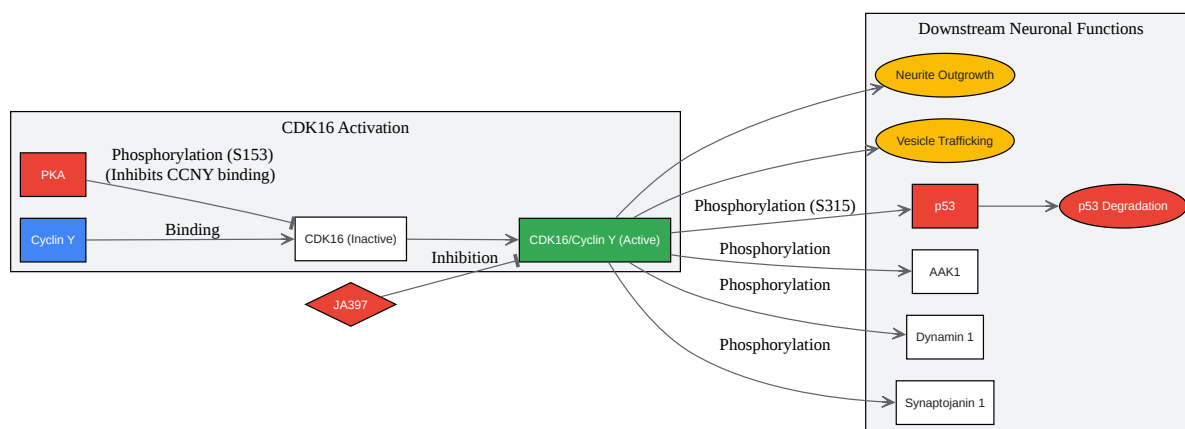
### Table 1: In Vitro and Cellular Potency of JA397 against TAIRE Family Kinases

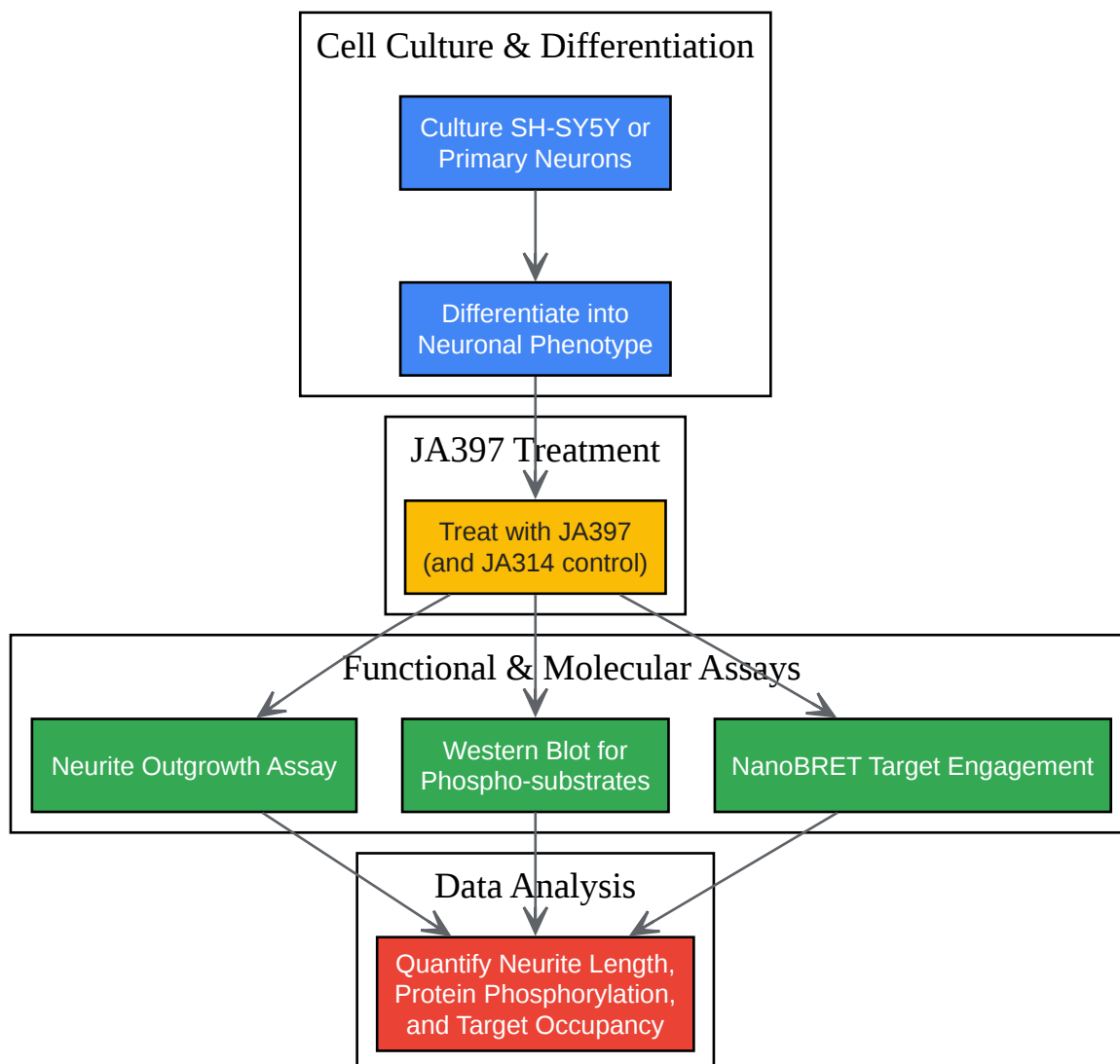
| Kinase                                  | In Vitro EC50 (nM)<br>(NanoBRET-lysed mode) | Cellular EC50 (nM) (Intact<br>Cell NanoBRET) |
|---|---|--|
| CDK14                                   | 27.1  | 72.1   |
| CDK15                                   | 252   | 307  |
| CDK16                                   | 39.0  | 33.4   |
| CDK17                                   | 77.2  | 21.2   |
| CDK18                                   | 172   | 121  |
| (Data sourced from<br>references[1][4]) |   |  |

**Table 2: Recommended Starting Concentrations for JA397 in Cellular Assays**

| Assay Type                          | Recommended<br>Concentration | Negative Control |
|-------------------------------------|------------------------------|------------------|
| General Cell-Based Assays           | ≤ 1 μM                       | JA314            |
| (Data sourced from<br>reference[4]) |                              |                  |

## Mandatory Visualizations





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